

# Nilutamide alcohol intolerance disulfiram-like reaction

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## Compound Focus: Nilutamide

CAS No.: 63612-50-0

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## Nilutamide Alcohol Intolerance: Clinical Summary

The following table summarizes the key clinical features of the alcohol intolerance reaction associated with **nilutamide**.

Feature	Description
Reported Incidence	Up to 10% of patients [1].
Primary Symptoms	Facial flushing, malaise (general discomfort), hypotension (low blood pressure), dizziness/lightheadedness [2] [1] [3].
Onset & Cause	Occurs when alcohol is consumed concurrently with nilutamide. The precise mechanism is not fully elucidated but is distinct from the classic disulfiram-like reaction [4] [5] [1].
Clinical Management	Patients are advised to <b>avoid alcoholic beverages</b> while taking nilutamide [2] [3] [6].

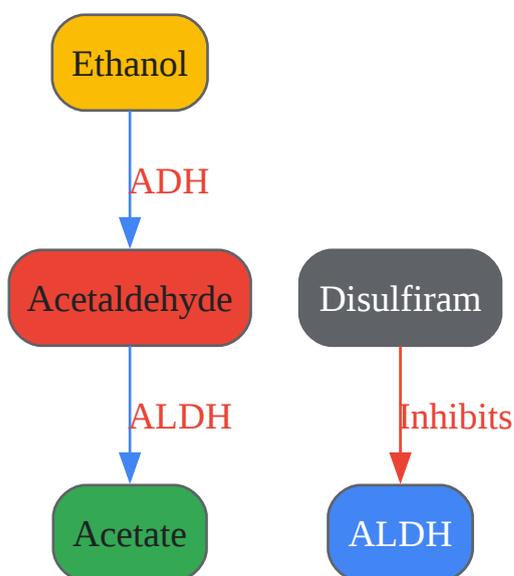
## Mechanistic Pathways and Research Models

The adverse reaction to alcohol with **nilutamide** is clinically well-documented, but its underlying mechanism in literature remains partially unclear and may differ from the classic disulfiram model.

## Classic Disulfiram-like Reaction Mechanism

Disulfiram and several other drugs cause alcohol intolerance by inhibiting the enzyme **aldehyde dehydrogenase (ALDH)** [4] [7]. This blockage disrupts the normal metabolism of alcohol, leading to a toxic accumulation of acetaldehyde.

The diagram below illustrates this metabolic pathway and the site of inhibition.



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True disulfiram-like drugs act as **acetaldehyde dehydrogenase inhibitors**, preventing the metabolism of acetaldehyde into acetic acid and causing an unpleasant reaction that discourages alcohol consumption [4].

## Nilutamide's Distinct Pathway

While **nilutamide** causes alcohol intolerance, evidence suggests its mechanism may not primarily involve ALDH inhibition. The reaction is listed as a separate, major side effect thought to be related to its direct biological activity [5] [1]. The specific pathway remains an area for further research.

## Research Implications and Experimental Considerations

For researchers, the clinical data on **nilutamide**-alcohol interaction presents several key considerations:

- **Mechanism Investigation:** The unclear mechanism indicates a potential area for original research. Studies could explore whether **nilutamide** or its metabolites directly interact with alcohol metabolic enzymes, cause the release of vasoactive substances, or involve other neurohormonal pathways.
- **Toxicological Assessment:** This reaction is a critical factor in the drug's safety profile. Any experimental protocols involving **nilutamide**, particularly in animal models, should strictly control for alcohol exposure to avoid confounding adverse effects.
- **Data Interpretation:** Observed toxicities in pre-clinical or clinical studies following alcohol co-administration should not be automatically classified as a classic "disulfiram-like reaction" without biochemical evidence of acetaldehyde accumulation.

## Frequently Asked Questions (FAQs) for Researchers

**Q1: Is nilutamide's alcohol reaction caused by acetaldehyde accumulation, like disulfiram?** While the symptoms are similar, the available evidence does not confirm that **nilutamide** acts as an acetaldehyde dehydrogenase (ALDH) inhibitor. The mechanism is cited as being distinct from the classic disulfiram-like reaction and is not fully elucidated [4] [5] [1].

**Q2: What is the recommended clinical advice regarding this interaction?** Based on clinical sources, the standard guidance is for patients to **avoid alcoholic beverages** while taking **nilutamide** to prevent the onset of symptoms like flushing, low blood pressure, and malaise [2] [3] [6].

**Q3: Are there other common drugs that can cause a true disulfiram-like reaction?** Yes, several drugs are known to cause this reaction by inhibiting ALDH. These include certain antibiotics (e.g., metronidazole, tinidazole, some cephalosporins), the antiretroviral agent metronidazole, and the natural compound coprine found in some mushrooms [4].

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